

2-Amino-5-bromophenol molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-5-bromophenol

Cat. No.: B182750

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2-Amino-5-bromophenol: A Core Technical Overview

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise summary of the molecular formula and weight for **2-Amino-5-bromophenol**.

Physicochemical Data Summary

The essential molecular details of **2-Amino-5-bromophenol** are presented in the table below. This information is critical for a variety of applications, including stoichiometric calculations in chemical reactions, determination of molar concentration for solutions, and as a foundational parameter in structural and computational chemistry.

Identifier	Value
Molecular Formula	C6H6BrNO[1][2][3][4][5]
Molecular Weight	188.02 g/mol [1][2][3][4][5]

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References

- 1. 001chemical.com [001chemical.com]
- 2. scbt.com [scbt.com]
- 3. 2-Amino-5-bromophenol | C₆H₆BrNO | CID 14320605 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Amino-5-bromophenol AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. chemscene.com [chemscene.com]
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